(4-Chlorobenzoyl)pyrrolidine molecular weight

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Compound of Interest

Compound Name:	*(4-Chlorobenzoyl)pyrrolidine*
CAS No.:	*19202-05-2*
Cat. No.:	*B188374*

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Technical Whitepaper: **(4-Chlorobenzoyl)pyrrolidine** – Physicochemical Profiling and Synthetic Utility in Medicinal Chemistry

Executive Summary

(4-Chlorobenzoyl)pyrrolidine (CAS: 19202-05-2) is a pivotal amide scaffold extensively utilized in modern drug discovery. Characterized by the fusion of a lipophilic, metabolically robust 4-chlorophenyl moiety with a rigid pyrrolidine ring, this compound serves as a critical pharmacophore in the development of kinase inhibitors (e.g., CDK8/19), SARM1 modulators, and G-protein coupled receptor (GPCR) ligands.

This technical guide provides a definitive analysis of its molecular weight characteristics—specifically the isotopic abundance essential for mass spectrometric validation—alongside a robust synthetic protocol and pharmaceutical application review. By synthesizing theoretical physicochemical data with practical laboratory methodologies, this document serves as a self-validating resource for analytical and synthetic chemists.

Part 1: Molecular Weight & Isotopic Profiling

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In high-precision drug development, "Molecular Weight" is not a singular value but a distribution profile. For **(4-Chlorobenzoyl)pyrrolidine**, the presence of a chlorine atom introduces a distinct isotopic signature that is the primary method for structural verification in LC-MS workflows.

Exact Mass vs. Average Molecular Weight

The molecular formula is $C_{11}H_{12}ClNO$.[1]

- Average Molecular Weight (MW): Used for stoichiometric calculations (weighing reagents).
- Monoisotopic Mass: Used for high-resolution mass spectrometry (HRMS) identification.

Parameter	Value	Composition Note
Formula	$C_{11}H_{12}ClNO$	-
Average MW	209.67 g/mol	Weighted average of all natural isotopes.
Monoisotopic Mass	209.0607 Da	Calculated using ^{12}C, ^{1}H, ^{14}N, ^{16}O, and ^{35}Cl.
Isotope Peak (M+2)	211.0578 Da	Calculated using ^{37}Cl (approx. 32% abundance).

The Chlorine Isotope Signature (The "Self-Validating" Signal)

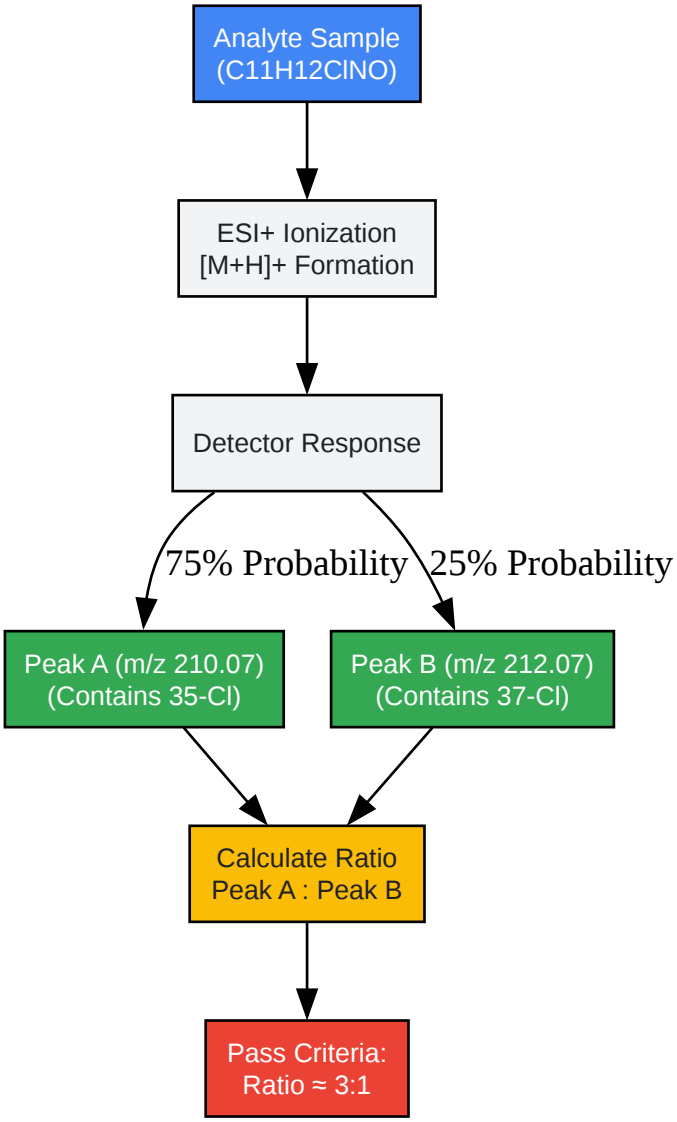
In mass spectrometry, the chlorine atom provides a built-in validation flag. Natural chlorine exists as ^{35}Cl (75.78%) and ^{37}Cl (24.22%). Consequently, the mass spectrum of **(4-Chlorobenzoyl)pyrrolidine** does not show a single parent ion; it displays a characteristic 3:1 intensity ratio between the M (209.06) and M+2 (211.06) peaks.[2]

- Validation Check: If your mass spectrum shows a single peak at 209 without a corresponding peak at 211 (approx. 33% height of the parent), the compound is not **(4-Chlorobenzoyl)pyrrolidine**. It may be the dechlorinated byproduct or a contaminant.

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MS Logic Visualization

The following diagram illustrates the logical flow for validating the compound using Mass Spectrometry.



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Figure 1: Mass Spectrometry Validation Logic. The [M+H]+ ions appear at 210 and 212 due to protonation.

Part 2: Synthetic Architecture

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While various coupling methods exist (e.g., EDC/HOBt), the Acid Chloride Method is preferred for this scaffold due to the high reactivity of 4-chlorobenzoyl chloride and the nucleophilicity of pyrrolidine. This route avoids urea byproducts common in carbodiimide couplings.

Reaction Protocol

Reaction: 4-Chlorobenzoyl chloride + Pyrrolidine → **(4-Chlorobenzoyl)pyrrolidine** + HCl

Reagents:

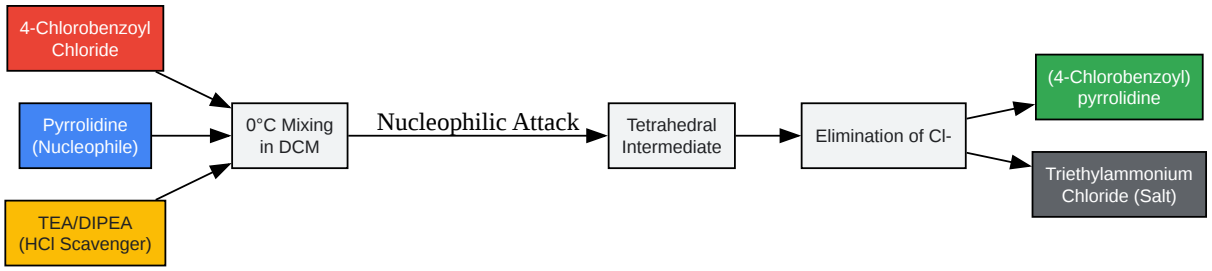
- 4-Chlorobenzoyl chloride (1.0 eq): The electrophile.
- Pyrrolidine (1.1 eq): The nucleophile.
- Triethylamine (TEA) or DIPEA (1.5 eq): Base to scavenge the HCl byproduct.
- Dichloromethane (DCM): Solvent (anhydrous).

Step-by-Step Methodology:

- Preparation: Charge a round-bottom flask with 4-Chlorobenzoyl chloride (1.0 eq) dissolved in anhydrous DCM (0.2 M concentration) under a nitrogen atmosphere. Cool to 0°C.
- Addition: Mix Pyrrolidine (1.1 eq) and TEA (1.5 eq) in a separate vial with DCM. Add this mixture dropwise to the cooled acid chloride solution over 15 minutes. Causality: Dropwise addition controls the exotherm and prevents double-acylation or side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours. Monitor by TLC (Hexane:EtOAc 1:1) or LC-MS.[3]
- Workup: Quench with water. Wash the organic layer with 1N HCl (to remove unreacted amine), then saturated $NaHCO_3$ (to remove unreacted acid), and finally brine.
- Purification: Dry over $MgSO_4$, filter, and concentrate. The product usually crystallizes or forms a stable oil upon drying. Recrystallization from Ethanol/Hexane can be performed if necessary.

Synthesis Workflow Diagram

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Figure 2: Synthetic pathway via Schotten-Baumann conditions.

Part 3: Pharmaceutical Applications

The **(4-Chlorobenzoyl)pyrrolidine** moiety is not merely a chemical curiosity; it is a "privileged structure" in medicinal chemistry.

Structural Advantages

- Metabolic Stability: The para-chloro substituent blocks metabolic oxidation at the phenyl ring's most reactive position (CYP450 mediated hydroxylation).
- Conformational Rigidity: The pyrrolidine ring restricts the rotation of the amide bond more effectively than a diethylamide, reducing the entropic penalty upon binding to a protein target.

Case Studies in Drug Discovery

- CDK8/19 Inhibitors: Research cited in Journal of Medicinal Chemistry highlights the use of the 4-chlorobenzoyl group linked to pyrrolidine as a solvent-exposed cap in CDK8 inhibitors. The chlorine atom often fills a small hydrophobic pocket, enhancing potency [1].
- SARM1 Inhibitors: Recent patent literature (WO2025045746) identifies pyrazole derivatives containing the **(4-chlorobenzoyl)pyrrolidine** fragment as inhibitors of SARM1, a key target in neurodegenerative disorders [2].[4]

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- GPR119 Agonists: Similar scaffolds are used in metabolic disease research, where the lipophilic tail (chlorophenyl) anchors the molecule in the GPCR transmembrane domain.

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